

Dipentenedimercaptan chemical structure

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Compound of Interest

Compound Name: *Dipentenedimercaptan*

CAS No.: *4802-20-4*

Cat. No.: *B1200540*

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An In-depth Technical Guide to **Dipentenedimercaptan**: Structure, Properties, and Applications

Abstract

Dipentenedimercaptan (DPDM), also known as limonene dimercaptan, is a versatile difunctional thiol compound with a unique cyclic structure derived from limonene. This guide provides a comprehensive overview of its chemical structure, synthesis, and key properties. It delves into its primary applications as a highly effective curing agent for epoxy resins and its emerging role in the development of advanced polymers and drug delivery systems. The document is intended for researchers, scientists, and professionals in materials science and drug development, offering detailed experimental protocols and mechanistic insights grounded in authoritative sources.

Introduction

The field of polymer chemistry continuously seeks novel monomers and crosslinking agents that offer enhanced performance, safety, and sustainability. **Dipentenedimercaptan**, derived from the renewable resource d-limonene, has garnered significant attention for its unique combination of properties. Its aliphatic cyclic structure imparts flexibility and toughness to

polymer networks, while the two primary thiol (-SH) groups provide highly efficient reaction kinetics, particularly in thiol-ene and thiol-epoxy chemistries. This guide explores the fundamental aspects of DPDM, from its molecular structure to its practical applications, providing a technical resource for its effective utilization.

Chemical Structure and Properties

Molecular Structure

Dipentenedimercaptan is a chiral molecule derived from the terpene limonene. The addition of two mercaptan groups to the double bonds of limonene results in a saturated cyclic structure with two primary thiol functionalities. The IUPAC name is 2-methyl-5-(1-sulfanylpropan-2-yl)cyclohexane-1-thiol.^{[1][2]}

Caption: Chemical structure of **Dipentenedimercaptan**.

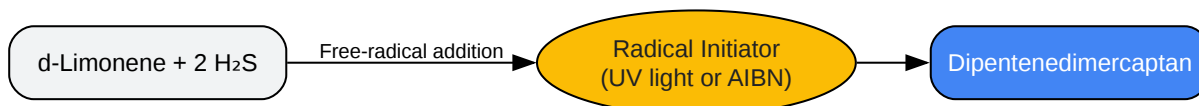
Physicochemical Properties

DPDM is a pale yellow liquid with a characteristic thiol odor.^{[2][3]} It is slightly soluble in water but soluble in many organic solvents.^{[2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	4802-20-4	^{[1][2][3]}
Molecular Formula	C10H20S2	^{[1][3][4]}
Molecular Weight	204.4 g/mol	^{[1][3][4]}
Appearance	Pale yellow liquid	^{[2][3][5]}
Boiling Point	309 °F at 10 mm Hg	^{[1][2]}
Density	1.034 at 59.9 °F	^{[1][2]}
Vapor Density	7.04 (Relative to Air)	^{[1][2][3]}
Flash Point	> 250 °F	^{[1][2]}
Solubility	Slightly soluble in water	^{[1][2][3]}

Synthesis of Dipentenedimercaptan

The primary industrial synthesis of **dipentenedimercaptan** involves the free-radical addition of hydrogen sulfide (H_2S) to d-limonene. This reaction is typically initiated by ultraviolet (UV) light or a chemical initiator like azobisisobutyronitrile (AIBN), which generates radicals to start the thiol-ene addition reaction.



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Caption: Synthesis of DPDM via free-radical addition.

Experimental Protocol: Laboratory-Scale Synthesis

Disclaimer: This protocol is intended for trained professionals in a properly equipped laboratory and requires adherence to all relevant safety procedures.

Materials:

- d-Limonene
- Hydrogen sulfide (H_2S) gas
- Azobisisobutyronitrile (AIBN)
- Anhydrous toluene
- Reaction vessel (e.g., three-neck flask) with stirring, gas inlet, and condenser

Procedure:

- Dissolve d-limonene and a catalytic amount of AIBN in anhydrous toluene within the reaction vessel.
- Heat the solution to approximately 70-80°C with constant stirring.

- Introduce a steady stream of H₂S gas into the reaction mixture.
- Monitor the reaction's progress using a suitable analytical method, such as gas chromatography (GC), until completion (typically 4-6 hours).
- Cease the H₂S flow and cool the mixture to ambient temperature.
- Remove the toluene solvent via rotary evaporation.
- Purify the resulting crude product by vacuum distillation to obtain pure **dipentenedimercaptan**.

Causality of Experimental Choices:

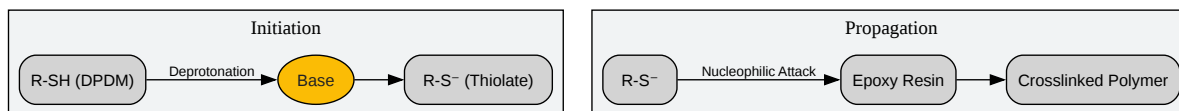
- AIBN Initiator: AIBN is selected for its predictable thermal decomposition, which provides a controlled rate of radical generation at the reaction temperature.
- Toluene Solvent: Toluene is an effective solvent for the reactants and product and has a suitable boiling point for the reaction conditions.
- H₂S in Excess: Maintaining an excess of hydrogen sulfide helps to drive the reaction towards completion and minimize the formation of byproducts.

Applications in Polymer Chemistry

A primary application of **dipentenedimercaptan** is as a curing agent for epoxy resins. The thiol groups of DPDM react with the epoxide rings of the resin in a base-catalyzed nucleophilic addition, creating a durable crosslinked polymer network.

Epoxy Curing Mechanism

The curing process is typically initiated by a base, often a tertiary amine, which deprotonates the thiol to form a highly reactive thiolate anion. This anion then attacks the carbon atom of the epoxide ring, causing it to open and form a thioether bond. The resulting alkoxide can then deprotonate another thiol group, regenerating the thiolate and propagating the curing reaction.



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Caption: Base-catalyzed curing of epoxy with a thiol.

Advantages of DPDM in Epoxy Formulations

- **Low-Temperature Curing:** The high reactivity of the primary thiol groups enables rapid curing at ambient or reduced temperatures.
- **Enhanced Flexibility:** The aliphatic and cyclic nature of the DPDM molecule imparts increased flexibility and impact resistance to the cured epoxy.
- **Strong Adhesion:** Formulations with DPDM often demonstrate superior adhesion to a wide range of substrates.
- **Optical Clarity:** The resulting polymers are typically clear and colorless, making them suitable for applications requiring transparency.

Formulation and Curing Protocol: DPDM-Cured Epoxy

Materials:

- Bisphenol A diglycidyl ether (DGEBA) epoxy resin
- **Dipentenedimercaptan (DPDM)**
- Tertiary amine catalyst (e.g., 2,4,6-Tris(dimethylaminomethyl)phenol)

Procedure:

- Determine the stoichiometric amounts of epoxy resin and DPDM, typically aiming for a 1:1 thiol-to-epoxy equivalent ratio.

- Thoroughly mix the DGEBA resin and DPDM until a uniform blend is achieved.
- Incorporate the catalyst into the mixture and stir to ensure even distribution.
- Apply the formulated epoxy to the desired surface or mold.
- Allow the mixture to cure at room temperature. Gelation typically occurs within a few hours, with a full cure achieved in 24 to 48 hours.

Self-Validating System:

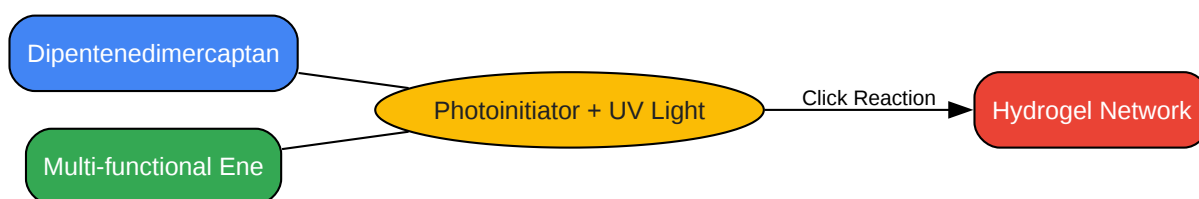
- A 1:1 stoichiometric ratio ensures the complete reaction of all functional groups, leading to a stable and fully cured polymer.
- The use of a standard catalyst provides consistent and predictable curing behavior.

Emerging Applications in Drug Development

The reactivity of **dipentenedimercaptan** in thiol-ene "click" chemistry makes it a valuable component in the synthesis of advanced biomaterials for drug delivery.

Thiol-Ene Click Chemistry for Hydrogel Formation

By reacting DPDM with a multi-functional ene-containing molecule, such as a diallyl ether of polyethylene glycol (PEG), in the presence of a photoinitiator and UV light, a crosslinked hydrogel can be formed. These hydrogels are being investigated for their potential in controlled drug release and as scaffolds in tissue engineering.



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Caption: Hydrogel formation using thiol-ene click chemistry.

Safety and Handling

Dipentenedimercaptan is classified as an irritant and should be handled with appropriate safety precautions.[2] It is recommended to work in a well-ventilated area or under a fume hood.[2] Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.[2] In the event of contact with skin or eyes, the affected area should be flushed with plenty of water.[2] Always consult the Safety Data Sheet (SDS) from the supplier for complete safety information.

Conclusion

Dipentenedimercaptan is a highly versatile and valuable chemical derived from a renewable resource. Its unique properties make it an excellent choice as a curing agent for epoxy resins, offering benefits such as low-temperature curing and enhanced flexibility. Furthermore, its application in thiol-ene click chemistry is paving the way for the development of novel materials for biomedical applications. As research continues, the range of applications for DPDM is expected to expand, solidifying its importance in both industrial and scientific settings.

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Sources

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